

Essential Safety and Handling Protocols for Novec™ 7200 Engineered Fluid

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Compound of Interest

Compound Name: NU-7200

Cat. No.: B1684134

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Important Note for Researchers: The query for "NU-7200" most closely corresponds to 3M™ Novec™ 7200 Engineered Fluid. This document provides safety and handling information for this product. Novec™ 7200 is a brand of engineered fluid with the chemical composition of ethoxy-nonafluorobutane (C₄F₉OC₂H₅)[1][2]. It is a clear, colorless, and low-odor fluid utilized in various laboratory and industrial applications, including as a heat transfer fluid, for solvent cleaning, and as a carrier solvent[1][2][3][4]. While it has low toxicity, proper personal protective equipment (PPE) and handling procedures are essential to ensure personnel safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

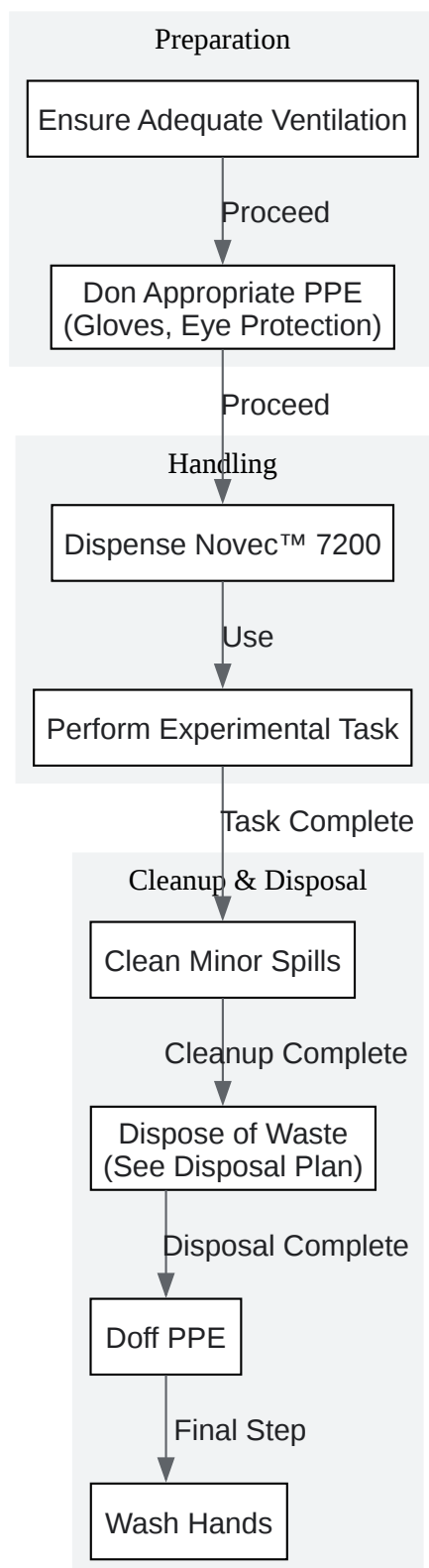
Novec™ 7200 is characterized by its low toxicity, non-flammability, and zero ozone depletion potential[1][2][4]. However, as with any chemical, appropriate precautions must be taken. The following table summarizes the recommended PPE for handling Novec™ 7200 in a laboratory setting.

| Exposure Route | Hazard | Recommended PPE |
|----------------|---|---|
| Inhalation | While no health effects are expected from inhalation at recommended exposure limits, intentional misuse by concentrating and inhaling vapors can be harmful.[5] | - Ensure adequate ventilation in the work area.- Use only in well-ventilated areas.[6] |
| Skin Contact | Prolonged or repeated contact is not expected to cause significant skin irritation.[5] | - Chemical-resistant gloves (e.g., nitrile) are recommended to minimize contact.[6] |
| Eye Contact | Not expected to cause significant eye irritation.[5] | - Safety glasses or goggles should be worn to protect against splashes. |
| Ingestion | May be harmful if swallowed. [5] | - Do not eat, drink, or smoke in laboratory areas.[6]- Wash hands thoroughly after handling.[6] |

Operational and Handling Procedures

Adherence to proper operational procedures is critical for maintaining a safe laboratory environment when working with Novec™ 7200.

Workflow for Handling Novec™ 7200



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Workflow for safe handling of Novec™ 7200.

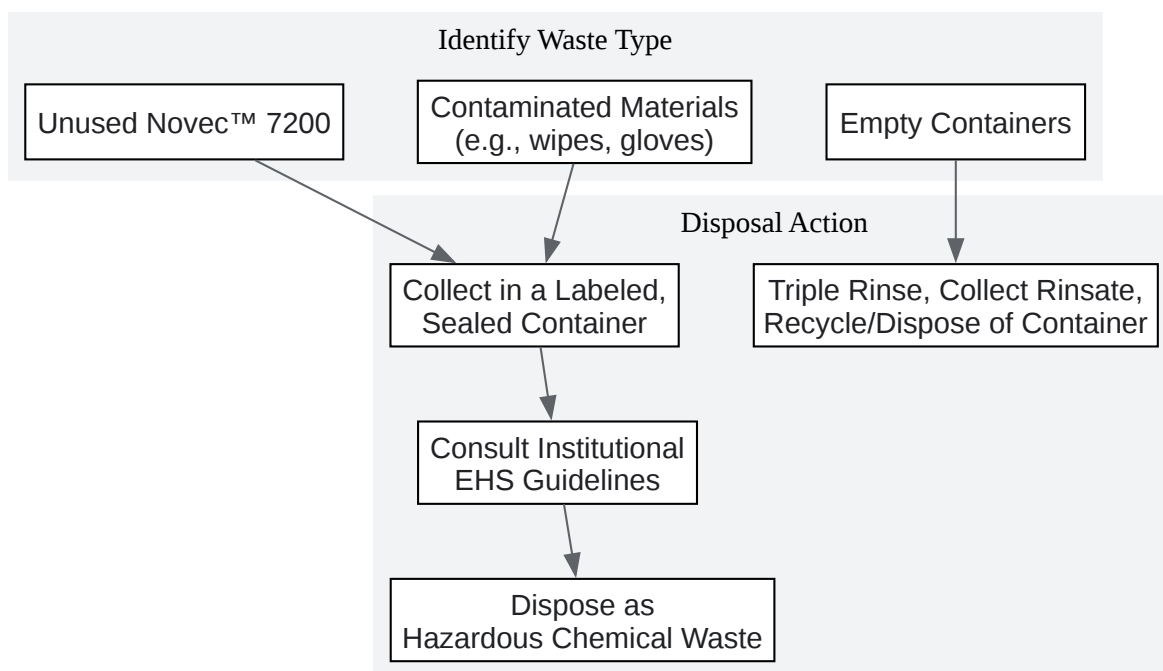
Key Handling Practices:

- **Ventilation:** Always work in a well-ventilated area to avoid the accumulation of vapors.
- **Personal Hygiene:** Avoid eating, drinking, or smoking in areas where Novec™ 7200 is handled and used. Wash hands thoroughly after handling.
- **Spill Management:** In the event of a small spill, absorb the liquid with an inert material (e.g., vermiculite, sand) and place it in a suitable, labeled container for waste disposal. For larger spills, evacuate the area and contact your institution's environmental health and safety department.

Disposal Plan

Proper disposal of Novec™ 7200 and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Decision Pathway



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Decision pathway for the disposal of Novec™ 7200 waste.

Disposal Guidelines:

- **Unused Product and Contaminated Materials:** Unused Novec™ 7200 and any materials contaminated with it (e.g., absorbent pads, gloves) should be collected in a clearly labeled, sealed container. This waste must be disposed of as hazardous chemical waste through your institution's designated waste management program.
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as hazardous chemical waste. Once cleaned, the container can be disposed of or recycled in accordance with institutional policies.
- **Regulatory Compliance:** Always follow local, state, and federal regulations for chemical waste disposal. Consult your institution's Environmental Health and Safety (EHS) office for

specific guidance.

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